

6-Methylpicolinonitrile: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 6-Methylpicolinonitrile

Cat. No.: B028785

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical safety and handling information for **6-Methylpicolinonitrile** (CAS No: 1620-75-3), a key intermediate in pharmaceutical and chemical synthesis. Adherence to these guidelines is paramount for ensuring a safe laboratory environment. This document summarizes key hazards, protective measures, emergency procedures, and physical properties, offering a comprehensive resource for all personnel handling this compound.

Hazard Identification and Classification

6-Methylpicolinonitrile is classified as a hazardous substance. The following table summarizes its hazard classifications according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	Hazard Statement	Signal Word	GHS Pictogram
Skin Irritation (Category 2)	H315: Causes skin irritation.[1][2]	Warning	GHS07 (Exclamation mark)[2][3]
Eye Irritation (Category 2A)	H319: Causes serious eye irritation.[1][2]	Warning	GHS07 (Exclamation mark)[2][3]
Specific target organ toxicity — Single exposure (Category 3), Respiratory system	H335: May cause respiratory irritation.[2]	Warning	GHS07 (Exclamation mark)[2][3]
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed.	Warning	GHS07 (Exclamation mark)

Physical and Chemical Properties

A thorough understanding of the physical and chemical properties of **6-Methylpicolinonitrile** is essential for its safe handling and storage.

Property	Value
Molecular Formula	C ₇ H ₆ N ₂ [2][4]
Molecular Weight	118.14 g/mol [2][4]
Appearance	White to off-white solid[4]
Melting Point	70-74 °C[2]
Boiling Point	243-244 °C[4]
Flash Point	97 °C / 206.6 °F[5]
Solubility	Insoluble in water. Soluble in common organic solvents.[4]

Safe Handling and Storage Protocols

Proper handling and storage procedures are critical to minimize exposure and prevent accidents.

Engineering Controls

- Work in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)[\[6\]](#)[\[7\]](#)
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[5\]](#)[\[8\]](#)

Personal Protective Equipment (PPE)

The following table outlines the recommended personal protective equipment when handling **6-Methylpicolinonitrile**.

Protection Type	Specification
Eye/Face Protection	Safety glasses with side-shields conforming to EN166 (EU) or NIOSH (US) approved standards. A face shield may be required for certain operations. [1]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use and disposed of properly after. [1]
Skin and Body Protection	Protective clothing, such as a lab coat. [1] For larger quantities or specific procedures, fire/flame resistant and impervious clothing may be necessary. [7]
Respiratory Protection	For operations that may generate dust or aerosols, a NIOSH/MSHA or European Standard EN 149 approved respirator is required. [2] [5]

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)[\[6\]](#)[\[7\]](#)

- Keep away from incompatible materials such as strong oxidizing agents.[1][5]
- Store apart from foodstuff containers.[6]

Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency.

First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[7]
Skin Contact	Immediately wash off with soap and plenty of water for at least 15 minutes.[8][9] If skin irritation occurs, get medical advice/attention.[1] Remove contaminated clothing and wash it before reuse.[1]
Eye Contact	Rinse cautiously with water for several minutes. [1] Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. [8][9] If eye irritation persists, get medical advice/attention.[1]
Ingestion	Rinse mouth with water. Do NOT induce vomiting.[8] Call a POISON CENTER or doctor/physician if you feel unwell.[9]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1][5]
- Unsuitable Extinguishing Media: Do not use a solid stream of water as it may scatter and spread the fire.[1]

- **Specific Hazards:** Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).
[5][8]
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[5][8]

Accidental Release Measures

- **Personal Precautions:** Ensure adequate ventilation and wear appropriate personal protective equipment.[1][5] Evacuate personnel to a safe area and keep people away from and upwind of the spill.[1][8]
- **Environmental Precautions:** Prevent the product from entering drains.[1]
- **Containment and Cleanup:** Soak up with inert absorbent material (e.g., sand, silica gel, universal binder).[5] Collect the material in suitable, closed containers for disposal.[5]

Experimental Protocol: General Laboratory Use

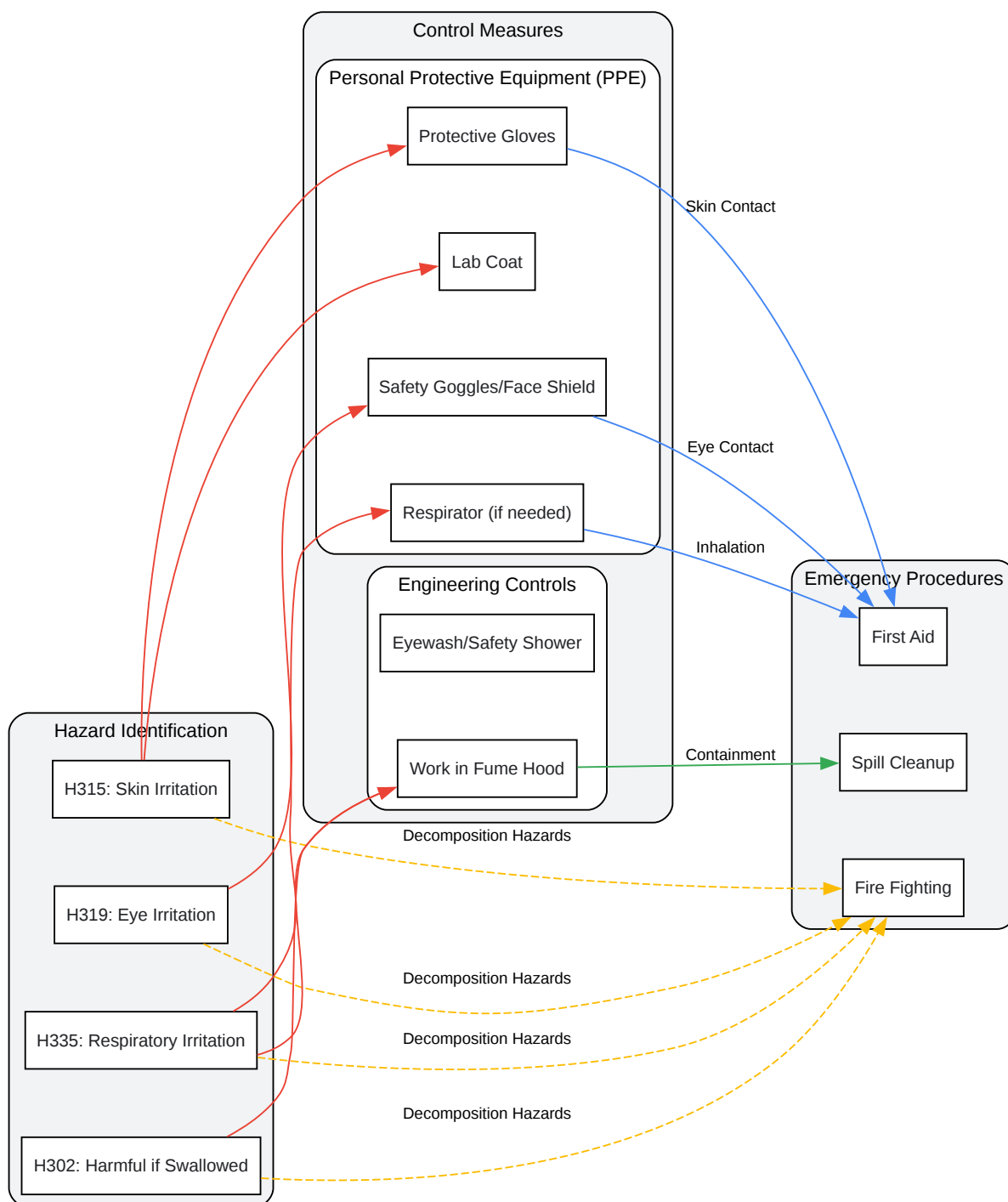
This generalized protocol outlines the safe handling of **6-Methylpicolinonitrile** for standard laboratory procedures.

- **Preparation and Pre-Experiment Checks:**
 - Ensure the chemical fume hood is functioning correctly.
 - Verify that an appropriate fire extinguisher, safety shower, and eyewash station are accessible.
 - Don the required personal protective equipment as detailed in Section 3.2.
 - Inspect gloves for any signs of damage before use.
- **Handling the Compound:**
 - Perform all manipulations of **6-Methylpicolinonitrile** within the chemical fume hood.[8]

- Avoid the formation of dust and aerosols.[\[6\]](#)[\[7\]](#)
- Use non-sparking tools to prevent ignition.[\[6\]](#)[\[7\]](#)
- Avoid contact with skin, eyes, and clothing.[\[1\]](#)[\[6\]](#)
- Post-Experiment Procedures:
 - Properly label and store any remaining compound in a tightly sealed container as per the storage guidelines in Section 3.3.
 - Decontaminate the work area thoroughly.
 - Dispose of contaminated waste (e.g., gloves, absorbent material) in a designated, approved waste container.
 - Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)[\[9\]](#)

Hazard and Precaution Workflow

The following diagram illustrates the logical flow from hazard identification to the implementation of necessary safety precautions.



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